

Application Notes and Protocols for ACT-672125 in Cell Culture Experiments

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Compound of Interest

Compound Name: ACT-672125

Cat. No.: B15137847

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Introduction

ACT-672125 is a potent and selective, non-competitive antagonist of the C-X-C motif chemokine receptor 3 (CXCR3).[1][2][3][4] CXCR3 is a G protein-coupled receptor (GPCR) that plays a crucial role in the migration of activated T cells and other immune cells expressing this receptor.[1][3] The binding of its cognate chemokines—CXCL9, CXCL10, and CXCL11—to CXCR3 triggers downstream signaling pathways, leading to chemotaxis and immune cell recruitment to sites of inflammation. Due to its role in various inflammatory and autoimmune diseases, CXCR3 has emerged as a significant therapeutic target.[1][2][3] **ACT-672125**, by acting as a noncompetitive antagonist with inverse agonistic properties, effectively inhibits the recruitment of T cells expressing CXCR3.[1][2][3][5]

These application notes provide detailed protocols for utilizing **ACT-672125** in common in vitro cell culture experiments to assess its antagonistic activity on the CXCR3 signaling pathway.

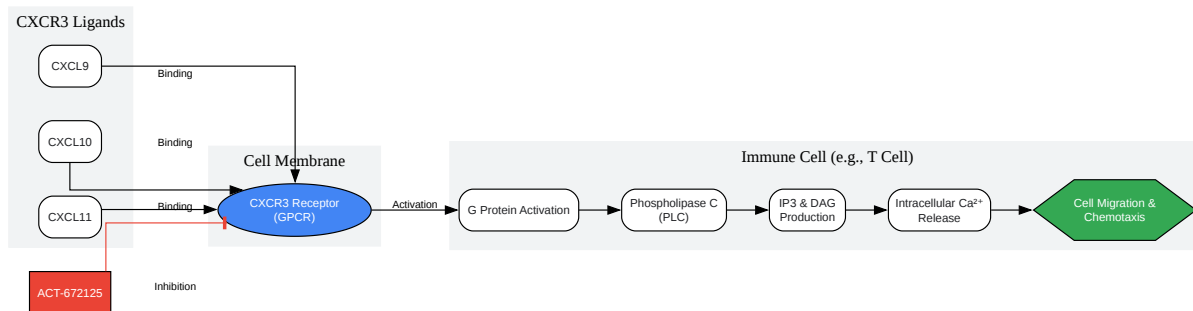
Data Presentation

The following table summarizes the known quantitative data for **ACT-672125**. This information is critical for designing and interpreting cell-based assays.

Parameter	Value	Species	Assay Conditions	Reference
IC50	239 nM	Human	Blood	[4]
Mechanism of Action	Noncompetitive Antagonist, Inverse Agonist	-	-	[5]

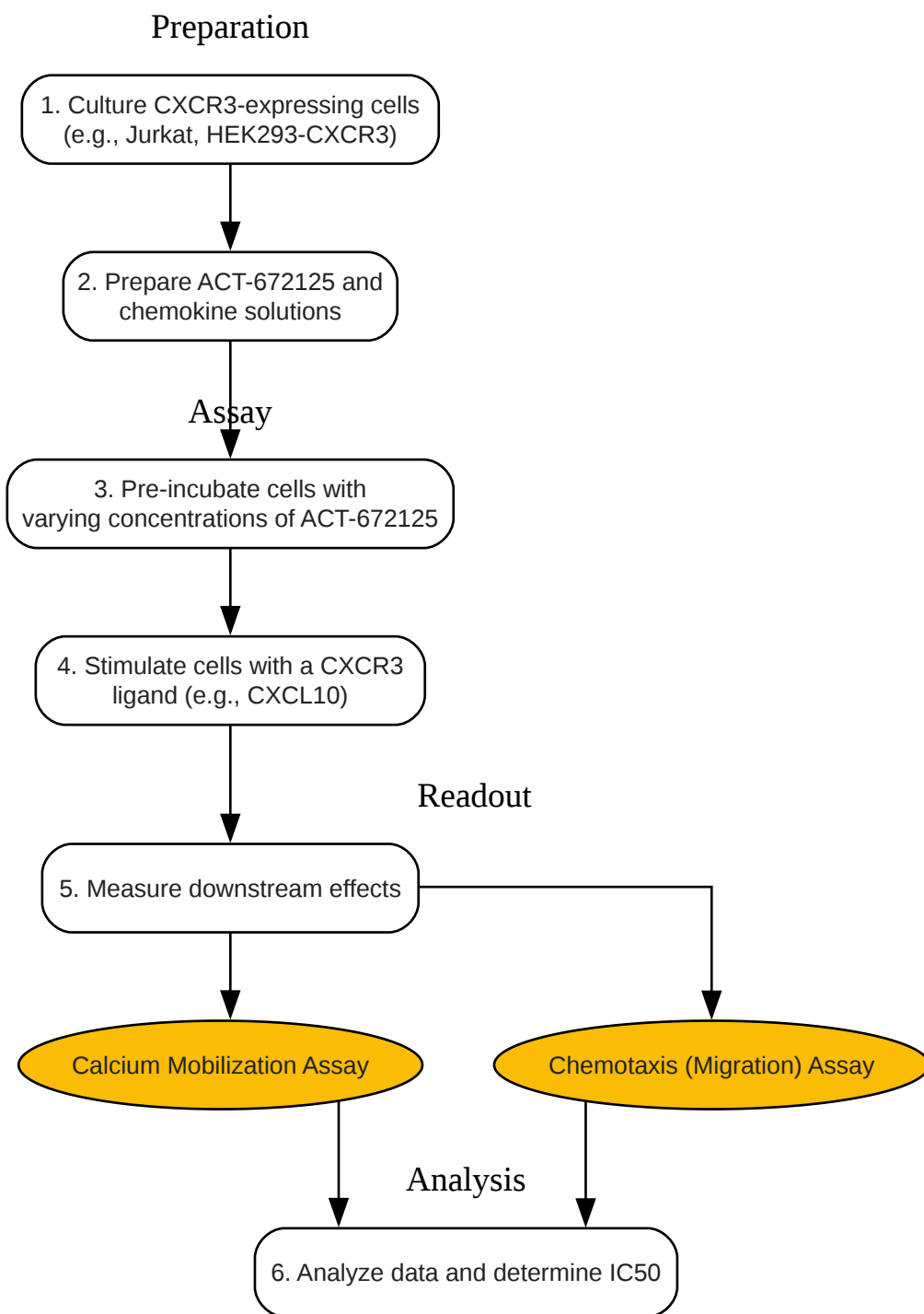
Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the experimental procedures, the following diagrams are provided.



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Caption: CXCR3 signaling pathway and the inhibitory action of **ACT-672125**.



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